

# Protocols for the safe handling and disposal of 1-Nitropropane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Nitropropane

Cat. No.: B105015

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## Application Notes and Protocols for 1-Nitropropane

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1-Nitropropane** ( $\text{CH}_3\text{CH}_2\text{CH}_2\text{NO}_2$ ) is a colorless, oily liquid with a characteristic odor that finds application as a solvent and a chemical intermediate in various industrial and research settings. [1][2][3] Due to its flammable and toxic nature, strict adherence to safety protocols during its handling and disposal is imperative to mitigate risks of exposure and environmental contamination. [3][4][5] These application notes provide comprehensive guidelines for the safe management of **1-Nitropropane** in a laboratory environment.

### Quantitative Data Summary

A clear understanding of the physicochemical properties and safety thresholds of **1-Nitropropane** is fundamental to its safe handling. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **1-Nitropropane**

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>2</sub>	[3][4]
Molecular Weight	89.09 g/mol	[3]
Appearance	Colorless liquid	[4]
Odor	Characteristic, mild, fruity	[1]
Boiling Point	131-132 °C (268-270 °F)	[3]
Melting Point	-108 °C (-162 °F)	[3]
Flash Point	34 °C (93 °F) (closed cup)	[3]
Autoignition Temperature	420 °C (788 °F)	[6]
Density	0.998 g/cm <sup>3</sup> at 20°C	[3]
Vapor Pressure	10 mmHg at 20°C	[3]
Vapor Density	3.06 (Air = 1)	
Solubility in Water	1.4 g/100 mL	
Lower Explosive Limit (LEL)	2.2%	[6][7]
Upper Explosive Limit (UEL)	11.0%	[6]

Table 2: Occupational Exposure Limits and Toxicity

Parameter	Value	Agency/Reference
TLV-TWA (ACGIH)	25 ppm (91 mg/m <sup>3</sup> )	
OSHA PEL-TWA	25 ppm (90 mg/m <sup>3</sup> )	[1][6]
NIOSH REL-TWA	25 ppm (90 mg/m <sup>3</sup> )	[1][6]
IDLH	1000 ppm	[6][7]
LD50 Oral (rat)	250 - 455 mg/kg	[3][8][9]
LD50 Dermal (rabbit)	>2000 mg/kg	[9]
LC50 Inhalation (rat)	11.02 mg/L (1 h)	[9]

## Experimental Protocols

### Protocol for Safe Handling and Storage of 1-Nitropropane

Objective: To outline the necessary precautions and procedures for the safe handling and storage of **1-Nitropropane** to minimize exposure and prevent accidents.

Materials:

- **1-Nitropropane**
- Chemical safety goggles or face shield[4][6]
- Chemical-resistant gloves (Butyl rubber, Polyvinyl Alcohol recommended)[1][4]
- Flame-retardant lab coat[10]
- Certified chemical fume hood
- Explosion-proof electrical equipment[4]
- Grounding straps for container transfer[6][7]
- Sealable, properly labeled containers for storage

- Fire extinguisher (powder, AFFF, foam, carbon dioxide)[4]

#### Procedure:

- Pre-Handling:

1. Ensure a certified chemical fume hood is operational.
2. Don appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, and a flame-retardant lab coat.[4][10]
3. Locate the nearest emergency shower, eyewash station, and fire extinguisher.
4. Eliminate all potential ignition sources from the work area, including open flames, sparks, and hot surfaces.[4][7]

- Handling:

1. Conduct all work involving **1-Nitropropane** within a certified chemical fume hood.
2. Use explosion-proof electrical equipment for any operations requiring it.[4]
3. When transferring **1-Nitropropane**, ground and bond containers to prevent static discharge.[6][7]
4. Avoid inhalation of vapors and direct contact with skin and eyes.[3]
5. Keep containers tightly closed when not in use.[6]

- Storage:

1. Store **1-Nitropropane** in a cool, dry, well-ventilated, fireproof area.[4][11]
2. Separate from incompatible materials such as strong oxidants, strong bases, strong acids, and amines.[4][6]
3. Ensure storage containers are properly labeled with the chemical name and associated hazards.

4. Store in a locked cabinet or area to restrict unauthorized access.[6]

## Protocol for Small-Scale Spill (<100 mL) Cleanup of 1-Nitropropane

Objective: To provide a safe and effective procedure for cleaning up small spills of **1-Nitropropane**.

Materials:

- Appropriate PPE (as listed in Protocol 3.1)
- Inert absorbent material (e.g., sand, vermiculite, dry earth)[1][4]
- Non-sparking tools (e.g., plastic scoop)[1][7]
- Sealable, labeled hazardous waste container[1]

Procedure:

- Immediate Response:
  1. Evacuate non-essential personnel from the immediate spill area.
  2. If safe to do so, eliminate all ignition sources.[7]
  3. Increase ventilation in the area, preferably by using the chemical fume hood.
- Spill Containment and Cleanup:
  1. Wearing appropriate PPE, contain the spill by surrounding it with an inert absorbent material.
  2. Carefully apply the absorbent material to the spill, working from the outside in.
  3. Once the liquid is fully absorbed, use non-sparking tools to collect the contaminated material.[1][7]

4. Place the collected material into a sealable, properly labeled hazardous waste container.

[1]

- Decontamination:

1. Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water.

2. Place all contaminated cleaning materials into the hazardous waste container.

3. Remove and decontaminate or dispose of PPE as hazardous waste.

4. Wash hands and any exposed skin thoroughly with soap and water.

## Protocol for Disposal of 1-Nitropropane Waste

Objective: To outline the correct procedure for the disposal of **1-Nitropropane** waste in accordance with regulatory requirements.

Materials:

- Sealable, labeled hazardous waste container[1]
- Waste manifest forms (as required by your institution)

Procedure:

- Waste Collection:

1. Collect all **1-Nitropropane** waste, including unused product and contaminated materials, in a designated hazardous waste container.[10]

2. The container must be compatible with **1-Nitropropane** and have a secure, tight-fitting lid.  
[10]

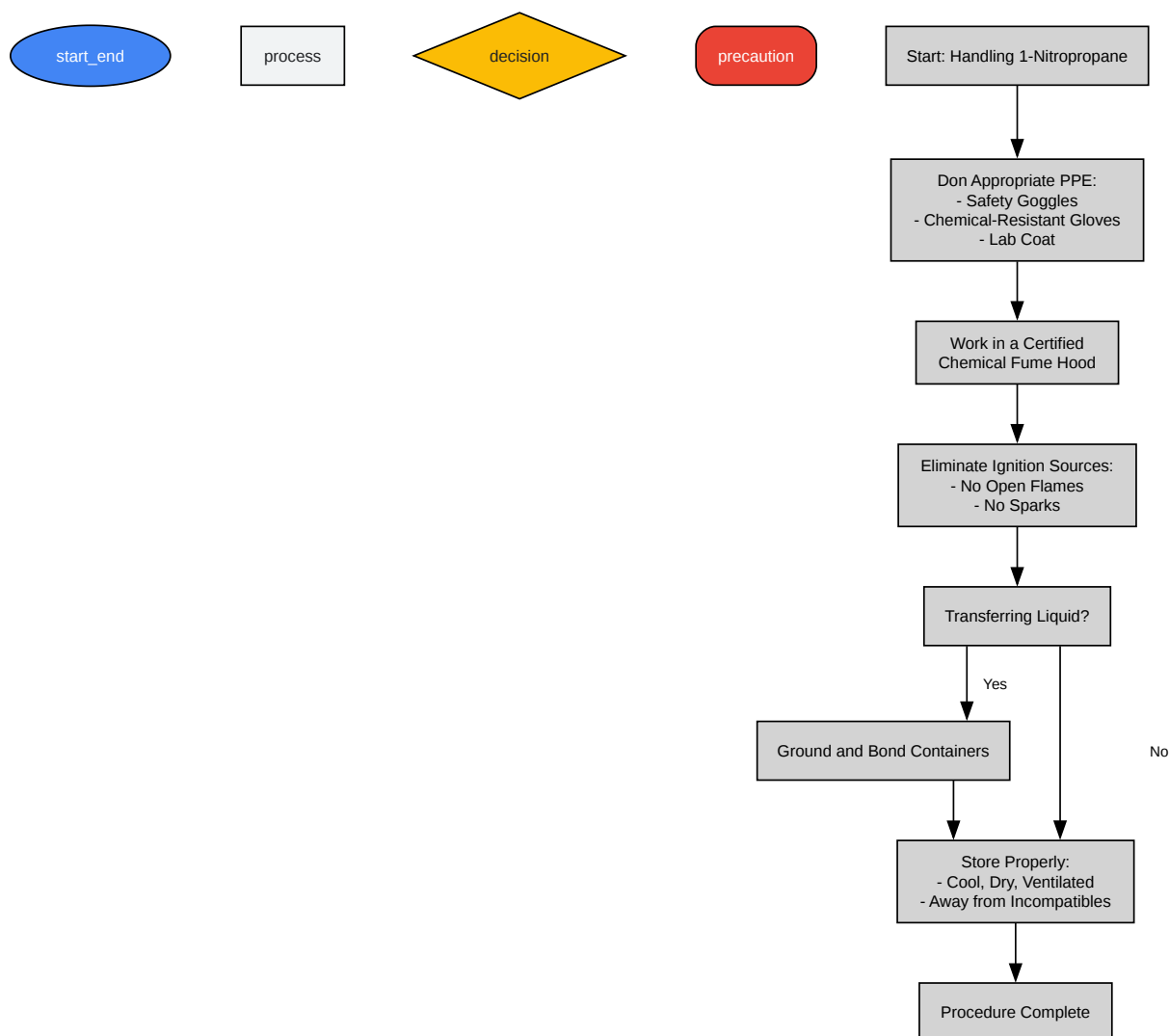
- Waste Labeling:

1. Clearly label the waste container with "Hazardous Waste," the chemical name "**1-Nitropropane**," and all associated hazard warnings (e.g., Flammable, Toxic).[10]

- Waste Storage:
  1. Store the hazardous waste container in a designated satellite accumulation area.
  2. This area should be away from general laboratory traffic and incompatible materials.
- Disposal:
  1. Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
  2. Complete all necessary waste manifest forms as required.
  3. DO NOT dispose of **1-Nitropropane** down the drain or in general trash.<sup>[1][11]</sup>

## Visualized Workflows

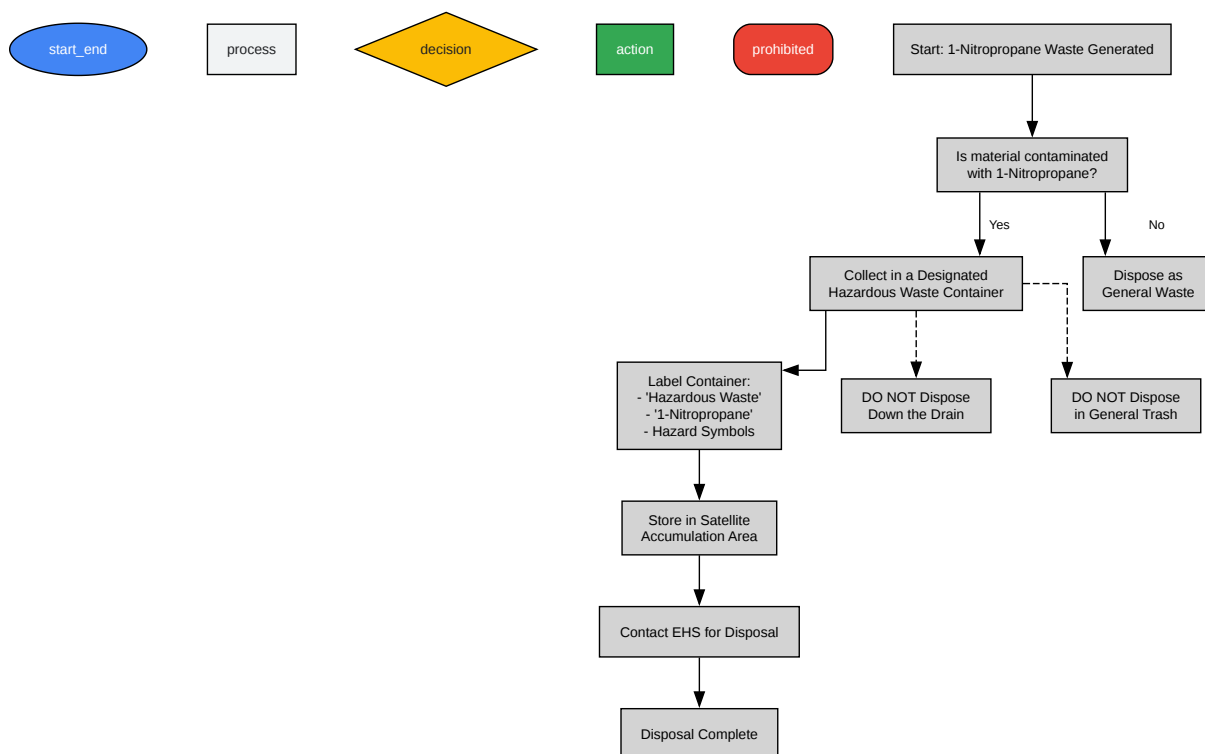
The following diagrams illustrate the key decision-making and procedural workflows for the safe handling and disposal of **1-Nitropropane**.



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Caption: Workflow for the safe handling of **1-Nitropropane**.





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Caption: Decision workflow for the disposal of **1-Nitropropane** waste.

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- To cite this document: BenchChem. [Protocols for the safe handling and disposal of 1-Nitropropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105015#protocols-for-the-safe-handling-and-disposal-of-1-nitropropane]

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